

Introduction: The Pivotal Role of Hydroxybutylphosphonates in Modern Drug Development

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Compound of Interest

Compound Name:	Diethyl 1-hydroxybutylphosphonate
CAS No.:	17477-67-7
Cat. No.:	B101194

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Hydroxyphosphonates, and specifically hydroxybutylphosphonates, represent a class of organophosphorus compounds of significant interest to the pharmaceutical industry. Structurally, they are analogues of endogenous pyrophosphates and are noted for their metabolic stability.^[1] This stability, combined with a high affinity for bone mineral, makes them cornerstone molecules in the development of treatments for bone-related disorders, such as osteoporosis and Paget's disease, by inhibiting bone resorption and increasing bone density.^[1] Beyond bone diseases, their utility extends to antiviral therapies, including treatments for HIV-1, and as enzyme inhibitors.^[2]

A thorough understanding of the fundamental physicochemical properties of these molecules—including molecular weight, melting and boiling points, solubility, and acidity (pKa)—is not merely academic. These constants govern a compound's behavior in biological systems, influencing its absorption, distribution, metabolism, and excretion (ADME) profile. For researchers in drug discovery and development, these parameters are critical for formulation design, predicting bioavailability, and ensuring the therapeutic efficacy and safety of new

chemical entities. This guide provides an in-depth examination of these key physical constants, the standardized methodologies for their determination, and the underlying scientific principles that dictate their values.

Core Molecular Structures and Weights

The foundational structure of a hydroxybutylphosphonate consists of a four-carbon butyl chain with a hydroxyl (-OH) group and a phosphonate [-P(O)(OR)₂] group. The precise positioning of the hydroxyl group (e.g., at the 1- or 4-position) and the nature of the alkyl ester groups (R) on the phosphonate moiety give rise to a family of related compounds with distinct properties.

Compound Name	Molecular Formula	Molecular Weight (g/mol)	Structure
Diethyl (1-hydroxybutyl)phosphonate	C ₈ H ₁₉ O ₄ P	210.21[3]	CH ₃ CH ₂ CH ₂ CH(OH)P(O)(OCH ₂ CH ₃) ₂
Diethyl (hydroxymethyl)phosphonate	C ₅ H ₁₃ O ₄ P	168.13[2]	HOCH ₂ P(O)(OCH ₂ CH ₃) ₂
Dibutyl (hydroxymethyl)phosphonate	C ₉ H ₂₁ O ₄ P	224.23[4]	HOCH ₂ P(O)(O(CH ₂) ₃ CH ₃) ₂
Dibutyl [hydroxy(phenyl)methyl]phosphonate*	C ₁₅ H ₂₅ O ₄ P	300.33[5]	C ₆ H ₅ CH(OH)P(O)(O(CH ₂) ₃ CH ₃) ₂

*Note: Data for closely related hydroxyphosphonates are included to provide a comparative context for structure-property relationships.

Key Physicochemical Constants for Drug Development

The physical properties of a hydroxybutylphosphonate derivative are determinative of its utility as a therapeutic agent. The following table summarizes critical constants for select compounds,

followed by a discussion of their relevance.

Compound	Boiling Point (°C)	Density (g/mL)	Water Solubility	pKa (Predicted)
Diethyl (hydroxymethyl)phosphonate	124-126 (at 3 mmHg)[2]	1.14 (at 25 °C)[2]	500 g/L (at 20 °C)[2]	~13.0[2]
Dibutyl (hydroxymethyl)phosphonate	307.9 (at 760 mmHg)[4]	1.06[4]	Slightly Soluble	N/A
Dibutyl [hydroxy(phenyl)methyl]phosphonate	415.8 (at 760 mmHg)[5]	1.1[5]	N/A	N/A

Boiling Point & Density: These constants are fundamental for purification (e.g., via distillation) and for formulation processes. As observed, increasing the alkyl chain length from diethyl to dibutyl, and thus increasing the molecular weight, leads to a significant rise in the boiling point due to stronger van der Waals forces.

Solubility: Perhaps the most critical parameter for drug efficacy, solubility dictates how a compound dissolves in physiological fluids, which is a prerequisite for absorption. The high water solubility of Diethyl (hydroxymethyl)phosphonate is attributed to the presence of the hydroxyl group and the polar phosphonate moiety, which can engage in hydrogen bonding.[2] Solubility in various organic solvents is also crucial for processing and creating different formulations.[6][7]

pKa (Acid Dissociation Constant): The pKa value indicates the acidity of a molecule and determines its ionization state at a given pH.[8][9] For phosphonates, the relevant proton is typically on the hydroxyl group. The predicted pKa of ~13 for the hydroxyl proton in Diethyl (hydroxymethyl)phosphonate suggests it is a very weak acid, meaning it will be predominantly in its neutral, protonated form under physiological conditions (pH ~7.4).[2] This is vital for predicting how the molecule will interact with cell membranes and biological targets.

Experimental Protocols for Physicochemical Characterization

The trustworthiness of any physical constant lies in the rigor of the methodology used for its determination. The following sections detail standardized, self-validating protocols.

Protocol 1: Determination of Aqueous Solubility (Shake-Flask Method)

This method remains the gold standard for determining the equilibrium solubility of a compound.

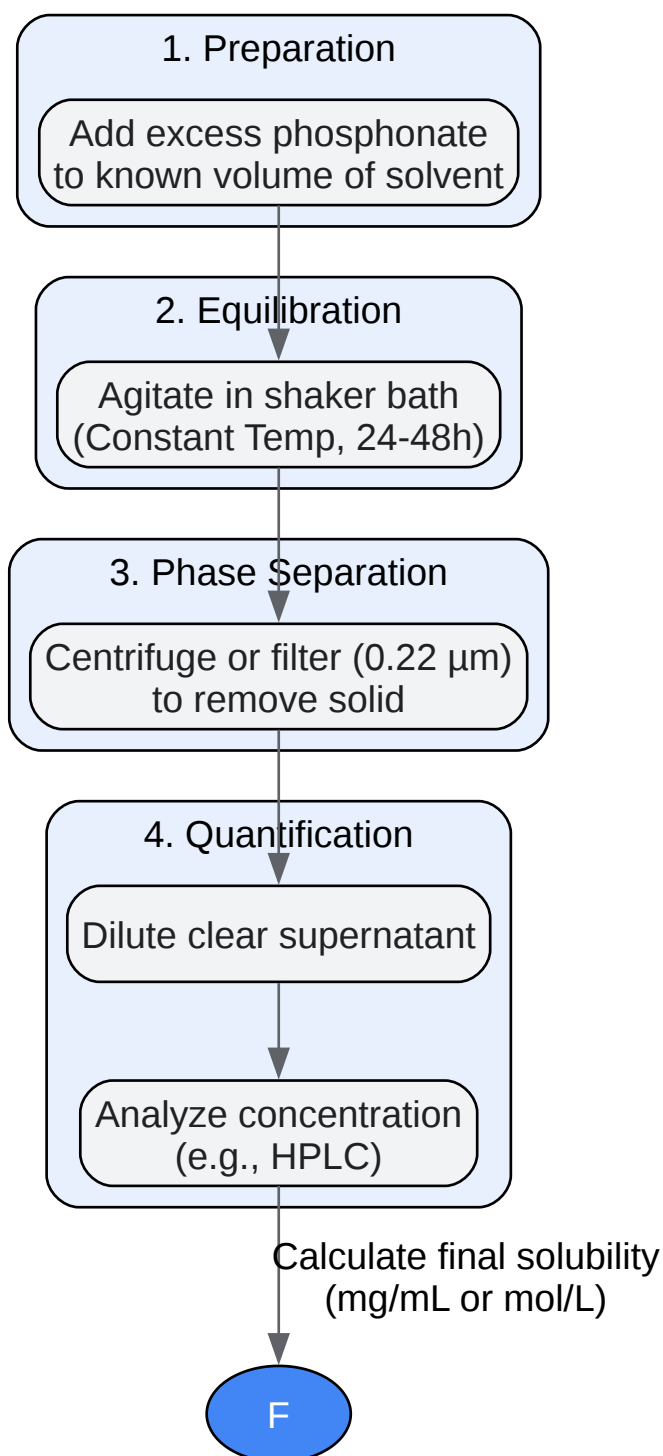
Causality & Principle: The shake-flask method is designed to achieve a saturated solution where the dissolved solute is in equilibrium with the undissolved solid. This equilibrium state provides the most accurate measure of a compound's intrinsic solubility. Agitation ensures that the equilibrium is reached in a reasonable timeframe, while temperature control is critical because solubility is highly temperature-dependent.^[10]

Step-by-Step Methodology:

- **Preparation:** Add an excess amount of the hydroxybutylphosphonate to a known volume of purified water (or a relevant buffer, e.g., Phosphate-Buffered Saline, pH 7.4) in a sealed, inert container (e.g., a glass vial). The excess solid is crucial to ensure saturation.
- **Equilibration:** Place the container in a shaker bath set to a constant temperature (e.g., 25 °C or 37 °C) and agitate for a defined period (typically 24-48 hours) to allow the system to reach equilibrium.
- **Phase Separation:** After equilibration, cease agitation and allow the undissolved solid to settle. To ensure complete removal of solid particles, the supernatant is filtered through a low-binding 0.22 µm filter or centrifuged at high speed.
- **Quantification:** Accurately dilute a known volume of the clear, saturated solution. Analyze the concentration of the dissolved phosphonate using a validated analytical technique, such as High-Performance Liquid Chromatography (HPLC) with a suitable detector (e.g., UV or Mass Spectrometry) or Quantitative NMR.

- Calculation: The solubility is calculated from the measured concentration and the dilution factor, typically expressed in mg/mL or mol/L.

Workflow for Solubility Determination



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Caption: Standardized workflow for the shake-flask solubility assay.

Protocol 2: pKa Determination via Potentiometric Titration

This technique measures changes in pH as a function of added titrant to determine the point of half-neutralization, which corresponds to the pKa.

Causality & Principle: According to the Henderson-Hasselbalch equation, when an acid is exactly 50% titrated (i.e., when the concentration of the acid equals the concentration of its conjugate base), the pH of the solution is equal to the pKa of the acid. Potentiometric titration precisely measures this pH change, allowing for an accurate determination.^[11] The use of a co-solvent like methanol or DMSO may be necessary for compounds with low water solubility.

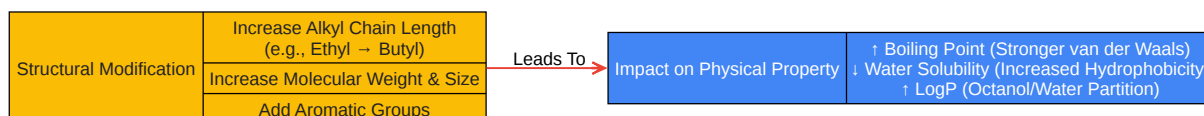
Step-by-Step Methodology:

- **Solution Preparation:** Accurately weigh the hydroxybutylphosphonate and dissolve it in a known volume of high-purity, CO₂-free water. If solubility is limited, a co-solvent may be used, though this can slightly alter the measured pKa.
- **Titration Setup:** Calibrate a pH meter with standard buffers. Place the solution in a temperature-controlled vessel and immerse the pH electrode.
- **Titration:** Slowly add a standardized solution of a strong base (e.g., 0.1 M NaOH) in small, precise increments using a burette.
- **Data Collection:** Record the pH of the solution after each addition of the titrant, allowing the reading to stabilize.
- **Analysis:** Plot the pH (y-axis) versus the volume of titrant added (x-axis) to generate a titration curve. The pKa is the pH value at the half-equivalence point (the midpoint of the steepest part of the curve). Alternatively, a first-derivative plot ($\Delta\text{pH}/\Delta V$ vs. V) can be used to precisely identify the equivalence point.

Structure-Property Relationships

The data reveals clear relationships between the molecular structure of hydroxybutylphosphonates and their physical properties. Understanding these relationships is essential for rationally designing molecules with desired therapeutic profiles.

Key Structure-Property Relationships



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Caption: Impact of structural changes on key physical properties.

- **Alkyl Ester Chain Length:** As the length of the alkyl ester chains (the 'R' groups) increases from ethyl to butyl, the molecule becomes larger and more non-polar (hydrophobic). This has two primary effects:
 - **Increased Boiling Point:** The larger surface area leads to stronger intermolecular van der Waals forces, requiring more energy to transition into the gas phase.[4]
 - **Decreased Aqueous Solubility:** The increased hydrophobic character of the longer alkyl chains reduces the molecule's ability to interact favorably with polar water molecules, thus lowering its solubility.
- **Presence of Polar Groups:** The hydroxyl (-OH) and phosphonate [-P(O)(OR)₂] groups are polar and capable of acting as hydrogen bond acceptors (the phosphoryl oxygen) and donors (the hydroxyl group). These groups are fundamental to the aqueous solubility of these compounds.[2] For drug design, balancing the hydrophobic backbone with these polar groups is key to achieving optimal solubility for bioavailability.

Conclusion

The molecular weight and physical constants of hydroxybutylphosphonates are not just data points but are critical descriptors that inform every stage of the drug development pipeline.

From initial synthesis and purification to formulation and predicting in vivo behavior, a precise understanding of these properties is indispensable. The methodologies outlined in this guide represent robust, validated approaches for obtaining reliable data. By correlating these fundamental properties with molecular structure, researchers can more effectively design and select candidate molecules with a higher probability of therapeutic success.

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